

Deschloronorketamine Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Deschloronorketamine
hydrochloride*

Cat. No.: *B10795788*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Deschloronorketamine hydrochloride**, a metabolite of the dissociative anesthetic deschloroketamine. This document consolidates critical information regarding its chemical properties, analytical methodologies, and putative signaling pathways to support research and drug development activities.

Core Compound Data

Deschloronorketamine hydrochloride is an arylcyclohexylamine and a primary metabolite of deschloroketamine. It is available as an analytical reference standard for research and forensic applications.

Parameter	Value	Reference
CAS Number	7015-20-5	[1]
Typical Purity	≥98%	[1]
Molecular Formula	C ₁₂ H ₁₅ NO · HCl	[1]
Formula Weight	225.7 g/mol	[1]
Appearance	Crystalline solid	[1]

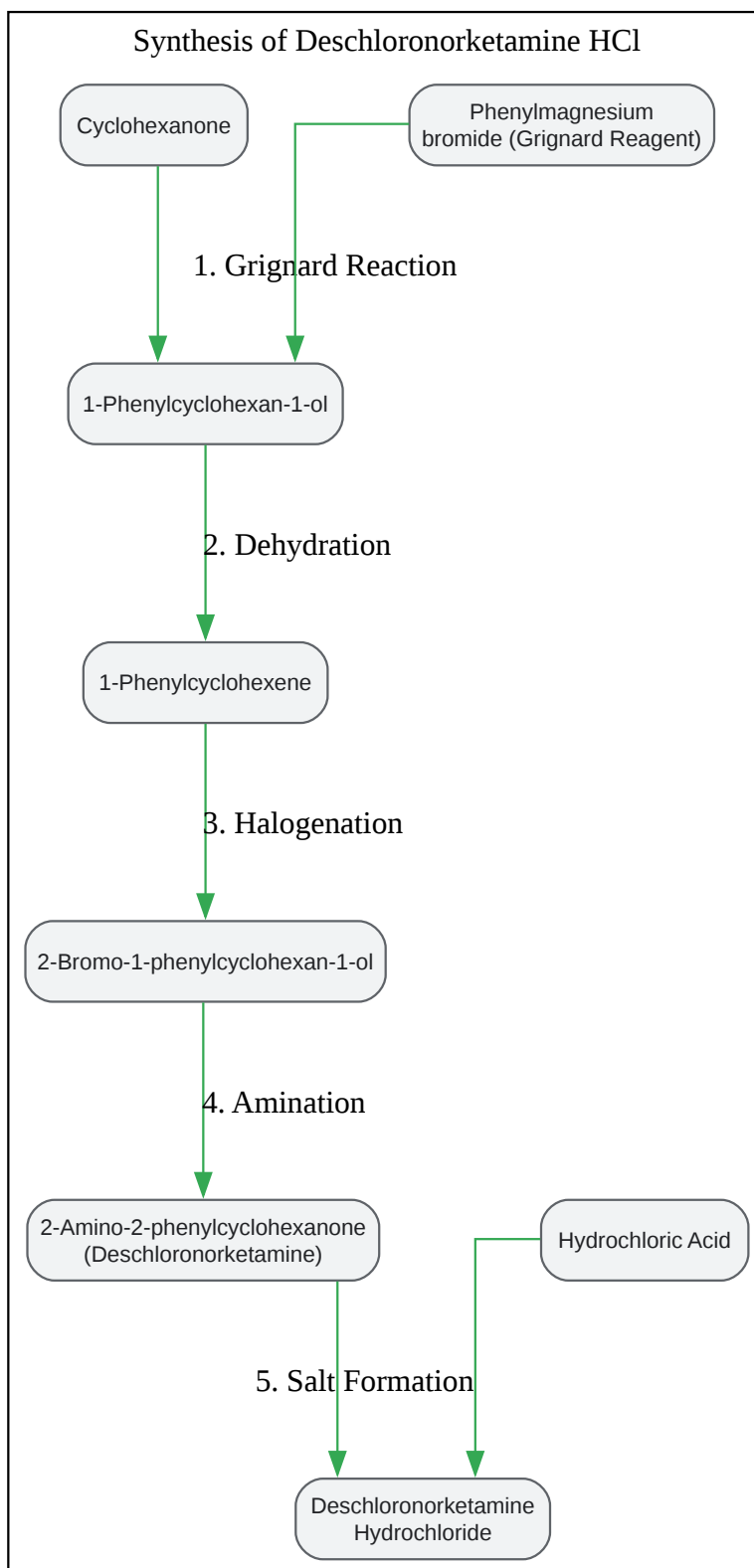
Experimental Protocols

Detailed experimental protocols are essential for the accurate synthesis, purification, and analysis of **Deschloronorketamine hydrochloride**. The following sections outline methodologies adapted from established procedures for closely related arylcyclohexylamines.

Synthesis of Deschloronorketamine Hydrochloride

A plausible synthetic route to **Deschloronorketamine hydrochloride** can be adapted from established methods for related 2-amino-2-phenylcyclohexanones. A common approach involves a multi-step synthesis starting from cyclohexanone.

Illustrative Synthetic Pathway:



[Click to download full resolution via product page](#)

A plausible synthetic pathway for **Deschloronorketamine hydrochloride**.

Methodology:

- **Grignard Reaction:** Cyclohexanone is reacted with phenylmagnesium bromide in an appropriate solvent like anhydrous diethyl ether or tetrahydrofuran (THF). The reaction mixture is then quenched with an aqueous acid solution to yield 1-phenylcyclohexan-1-ol.
- **Dehydration:** The resulting alcohol is dehydrated using a strong acid catalyst (e.g., sulfuric acid or phosphoric acid) with heating to produce 1-phenylcyclohexene.
- **Halogenation and Hydroxylation:** The alkene is treated with a brominating agent in the presence of water to form a bromohydrin, 2-bromo-1-phenylcyclohexan-1-ol.
- **Amination and Rearrangement:** The bromohydrin is reacted with an amine source, followed by an oxidative rearrangement to yield the alpha-amino ketone, Deschloronorketamine.
- **Salt Formation:** The freebase is then dissolved in a suitable solvent and treated with hydrochloric acid to precipitate **Deschloronorketamine hydrochloride**.

Purification

Purification of the final product is critical to achieve high purity. Recrystallization is a common and effective method.

Recrystallization Protocol:

- Dissolve the crude **Deschloronorketamine hydrochloride** in a minimal amount of a hot solvent in which it is highly soluble (e.g., ethanol, methanol, or a mixture with water).
- Slowly add a co-solvent in which the compound is less soluble (e.g., diethyl ether or acetone) until the solution becomes slightly turbid.
- Allow the solution to cool slowly to room temperature, and then further cool in an ice bath to promote crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold co-solvent.

- Dry the purified crystals under vacuum.

Analytical Methods

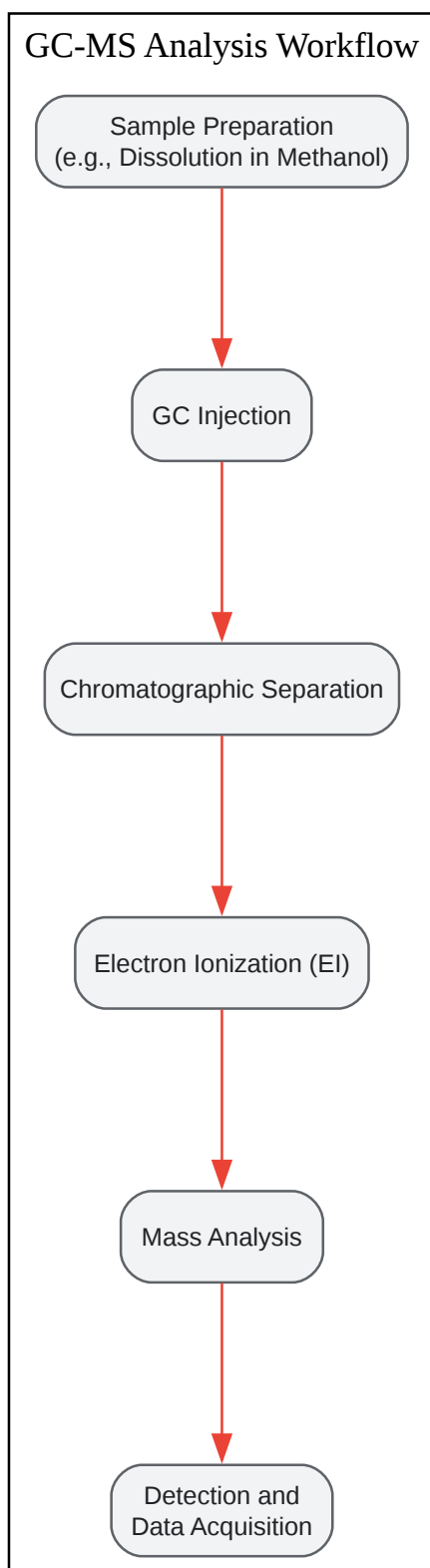
Accurate identification and quantification of **Deschloronorketamine hydrochloride** require robust analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are standard methods.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds.

GC-MS Parameter	Typical Value	Reference
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness)	[2]
Carrier Gas	Helium	[2]
Inlet Temperature	250-280 °C	[2]
Oven Program	Initial temp 60-100 °C, ramp to 280-300 °C	[2]
Ionization Mode	Electron Ionization (EI) at 70 eV	[3]
Mass Analyzer	Quadrupole or Time-of-Flight (TOF)	[2]

Expected Mass Fragmentation: Based on the fragmentation patterns of related arylcyclohexylamines, the EI mass spectrum of Deschloronorketamine is expected to show a molecular ion peak and characteristic fragment ions resulting from cleavages of the cyclohexanone ring and loss of the amino group. For the closely related deschloroketamine, major fragments are observed at m/z 175, 174, 160, 147, 146, and 132.[3]



[Click to download full resolution via product page](#)

A typical workflow for GC-MS analysis.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the separation, identification, and quantification of a wide range of compounds.

HPLC Parameter	Typical Value	Reference
Column	C18 reversed-phase (e.g., Purospher RP-18)	[1][4]
Mobile Phase	Acetonitrile/phosphate buffer solution	[1][4]
Detector	UV-Vis or Diode Array Detector (DAD)	[4]
Wavelength	~210 nm	[4]
Flow Rate	1.0 - 1.5 mL/min	[4]

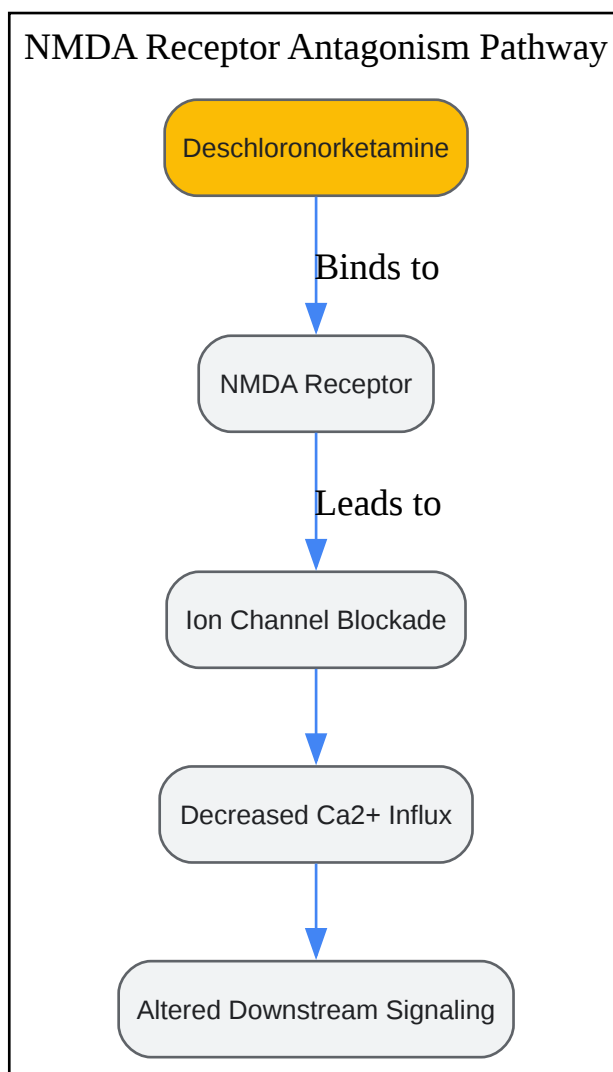
For chiral separation of arylcyclohexylamines, polysaccharide-based chiral stationary phases can be employed with a mobile phase typically consisting of a mixture of a non-polar solvent (e.g., hexane) and an alcohol (e.g., isopropanol or ethanol) with a small amount of an amine modifier (e.g., diethylamine).

Putative Signaling Pathways

The pharmacological effects of Deschloronorketamine are likely mediated through its interaction with several key signaling pathways, similar to its parent compound and other ketamine analogs.

NMDA Receptor Antagonism

Arylcyclohexylamines are well-established N-methyl-D-aspartate (NMDA) receptor antagonists. [5] Deschloronorketamine is expected to act as a non-competitive antagonist at the NMDA receptor, which is implicated in its dissociative and potential antidepressant effects. The binding affinity of various NMDA receptor channel blockers can vary between different brain regions.[6]

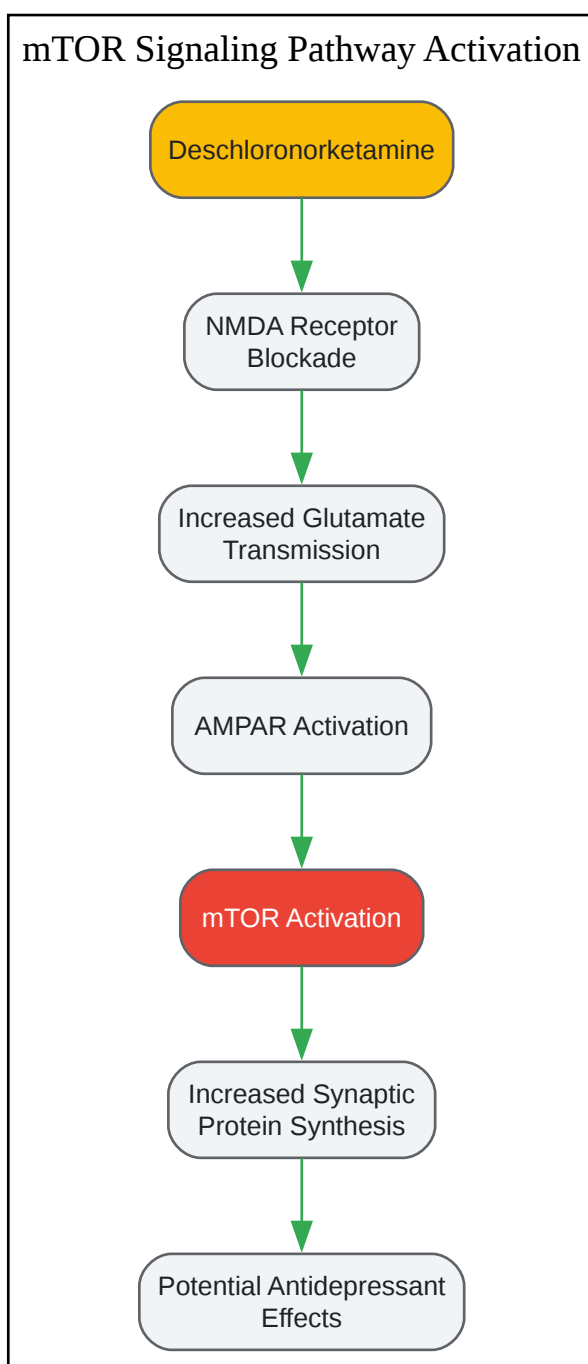


[Click to download full resolution via product page](#)

Proposed mechanism of NMDA receptor antagonism by Deschlornorketamine.

mTOR Signaling Pathway

The mammalian target of rapamycin (mTOR) signaling pathway is a crucial regulator of cell growth, proliferation, and protein synthesis.[7] Ketamine and its metabolites have been shown to activate the mTOR pathway, which is thought to contribute to their rapid antidepressant effects.[7][8] This activation is believed to be a consequence of the initial NMDA receptor blockade.



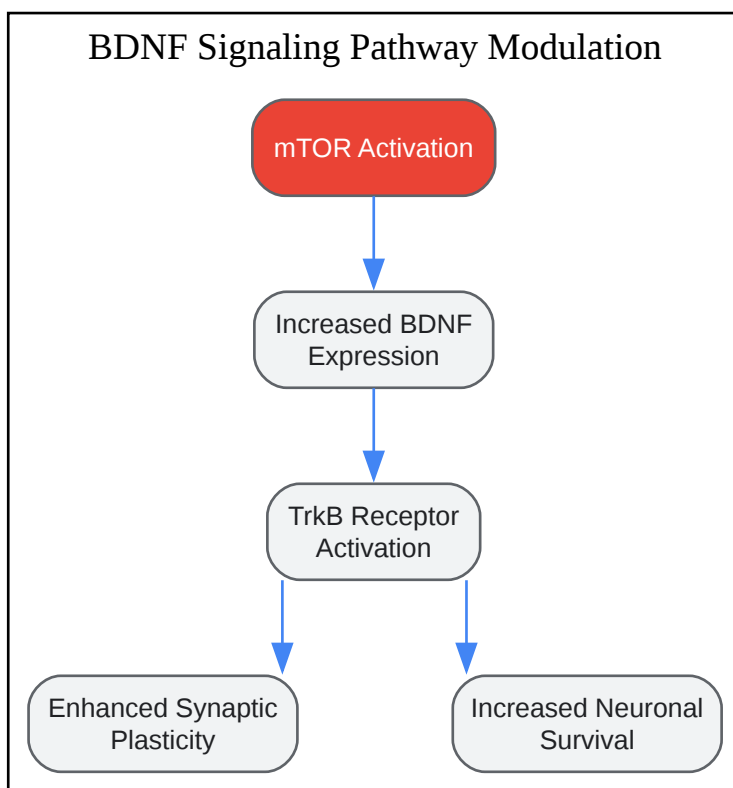
[Click to download full resolution via product page](#)

Hypothesized activation of the mTOR pathway by Deschloronorketamine.

Brain-Derived Neurotrophic Factor (BDNF) Signaling

Brain-Derived Neurotrophic Factor (BDNF) is a key neurotrophin involved in neuronal survival, differentiation, and synaptic plasticity.[9] The antidepressant effects of ketamine are associated

with an increase in BDNF expression.[10][11] This increase is thought to be a downstream effect of mTOR activation and contributes to the synaptogenic and antidepressant properties of the compound.



[Click to download full resolution via product page](#)

Proposed modulation of the BDNF signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]

- 3. Characterization of the designer drug deschloroketamine (2-methylamino-2-phenylcyclohexanone) by gas chromatography/mass spectrometry, liquid chromatography/high-resolution mass spectrometry, multistage mass spectrometry, and nuclear magnetic resonance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. scispace.com [scispace.com]
- 5. Ketamine: NMDA Receptors and Beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Different binding affinities of NMDA receptor channel blockers in various brain regions-- indication of NMDA receptor heterogeneity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. repositorio.ufc.br [repositorio.ufc.br]
- 8. Effects of ketamine administration on mTOR and reticulum stress signaling pathways in the brain after the infusion of rapamycin into prefrontal cortex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. biopsychiatry.com [biopsychiatry.com]
- 11. Ketamine's Impact on Brain-Derived Neurotrophic Factor (BDNF) — Reset Ketamine - Ketamine Infusion Clinic in Palm Springs, California [resetketamine.com]
- To cite this document: BenchChem. [Deschloronorketamine Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10795788#deschloronorketamine-hydrochloride-cas-number-and-purity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com